

# Physicochemical Properties of Sulfisoxazole: A Technical Guide for Formulation Development

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## Compound of Interest

Compound Name: Sulfisoxazole

Cat. No.: B1682709

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## Introduction

**Sulfisoxazole** is a short-acting sulfonamide antibiotic effective against a wide spectrum of gram-positive and gram-negative bacteria.[1][2] Its primary application is in the treatment of urinary tract infections, where its solubility characteristics in urine are particularly advantageous.[3] A thorough understanding of the physicochemical properties of an active pharmaceutical ingredient (API) is fundamental for the rational development of stable, effective, and bioavailable dosage forms. This technical guide provides an in-depth overview of the essential physicochemical characteristics of **Sulfisoxazole**, offering critical data and standardized methodologies for researchers, scientists, and drug development professionals.

## Core Physicochemical Properties

**Sulfisoxazole** is a white to slightly yellowish, odorless, and slightly bitter crystalline powder.[3][4][5] Key identifying and physical properties are summarized in the table below.

Table 1: Summary of General Physicochemical Properties of **Sulfisoxazole**

Property	Value	Reference(s)
Chemical Name	<b>4-amino-N-(3,4-dimethyl-5-isoxazolyl)benzenesulfonamide</b>	[6]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> N <sub>3</sub> O <sub>3</sub> S	[4][5]
Molecular Weight	267.3 g/mol	[4][5][6]
Appearance	White to slightly yellowish crystalline powder	[4][7]
Melting Point	191 - 195 °C	[1][2][5][8][9]
pKa	pKa <sub>1</sub> = 1.5 (amino group) pKa <sub>2</sub> = 5.0 (sulfonamide moiety)	[1][4][7]

| LogP (Octanol/Water) | 1.01 |[9] |

## Solubility Profile

The solubility of **Sulfisoxazole** is a critical parameter influencing its dissolution and absorption. It is slightly soluble in water, but its solubility is highly dependent on the pH of the medium due to its amphoteric nature, possessing both a weakly basic amino group and a weakly acidic sulfonamide group.

## pH-Dependent Aqueous Solubility

The acidic sulfonamide moiety (pKa ≈ 5.0) allows for the formation of soluble salts in alkaline conditions, significantly increasing its solubility at pH values above its pKa.[1][3] This property is particularly beneficial for its use in urinary tract infections, as it reduces the risk of crystalluria in the typically neutral to alkaline pH of urine.[3]

Table 2: pH-Dependent Aqueous Solubility of **Sulfisoxazole**

pH	Solubility	Reference(s)
5.0	43 mg/dL	[3]
6.0	196 mg/dL (or 350 mg/100 mL)	[3][4][10]
7.0	1.7 g/dL	[3]

| 8.0 | 17 g/dL |[3] |

## Solubility in Organic Solvents

**Sulfisoxazole** exhibits varied solubility in common organic solvents, which is important information for developing non-aqueous formulations or during manufacturing processes.

Table 3: Solubility of **Sulfisoxazole** in Various Solvents

Solvent	Solubility	Reference(s)
Acetone	50 mg/mL (complete)	[5]
Chloroform	29.0 mg/mL	[7]
Dimethylformamide (DMF)	50 mg/mL	[6]
Dimethyl sulfoxide (DMSO)	50 mg/mL	[6]
95% Ethanol	5.7 mg/mL	[7]
Methanol	4.93 mg/mL	[7]

| Ether | 0.94 mg/mL |[7] |

## Solid-State Characterization

### Melting Point

The melting point of **Sulfisoxazole** is consistently reported in the range of 191-195 °C.[1][2][5][8][9] A sharp melting range is indicative of high purity.

### Polymorphism

Polymorphism is the ability of a compound to exist in more than one crystalline form.[11] Different polymorphs of an API can have different physicochemical properties, including solubility, dissolution rate, and stability, which can ultimately impact the drug product's bioavailability and efficacy.[12] The sulfonamide class of compounds is known to exhibit polymorphism.[13] While specific polymorphic forms of **Sulfisoxazole** are not detailed in the provided literature, it is a critical parameter that must be investigated during formulation development. Polymorph screening and characterization are essential to ensure consistent product quality and performance.

## Stability Profile

**Sulfisoxazole** may be sensitive to prolonged exposure to heat, air, and light.[1][4] Stability studies are crucial to establish a re-test period for the drug substance and a shelf life for the finished product. These studies should be conducted according to ICH guidelines (Q1A).[14][15]

- **Thermal Stability:** The drug is noted to be sensitive to heat.[1][4] Formal stability studies should evaluate its degradation profile under accelerated (e.g., 40°C/75% RH) and long-term (e.g., 25°C/60% RH) storage conditions.[14]
- **Photostability:** As it may be sensitive to light, photostability testing according to ICH Q1B guidelines is recommended.[1][16]
- **Chemical Stability:** It is incompatible with strong oxidizing agents.[4][5] Stress testing, including evaluation of susceptibility to hydrolysis across a wide pH range, is necessary to identify likely degradation products.[16]

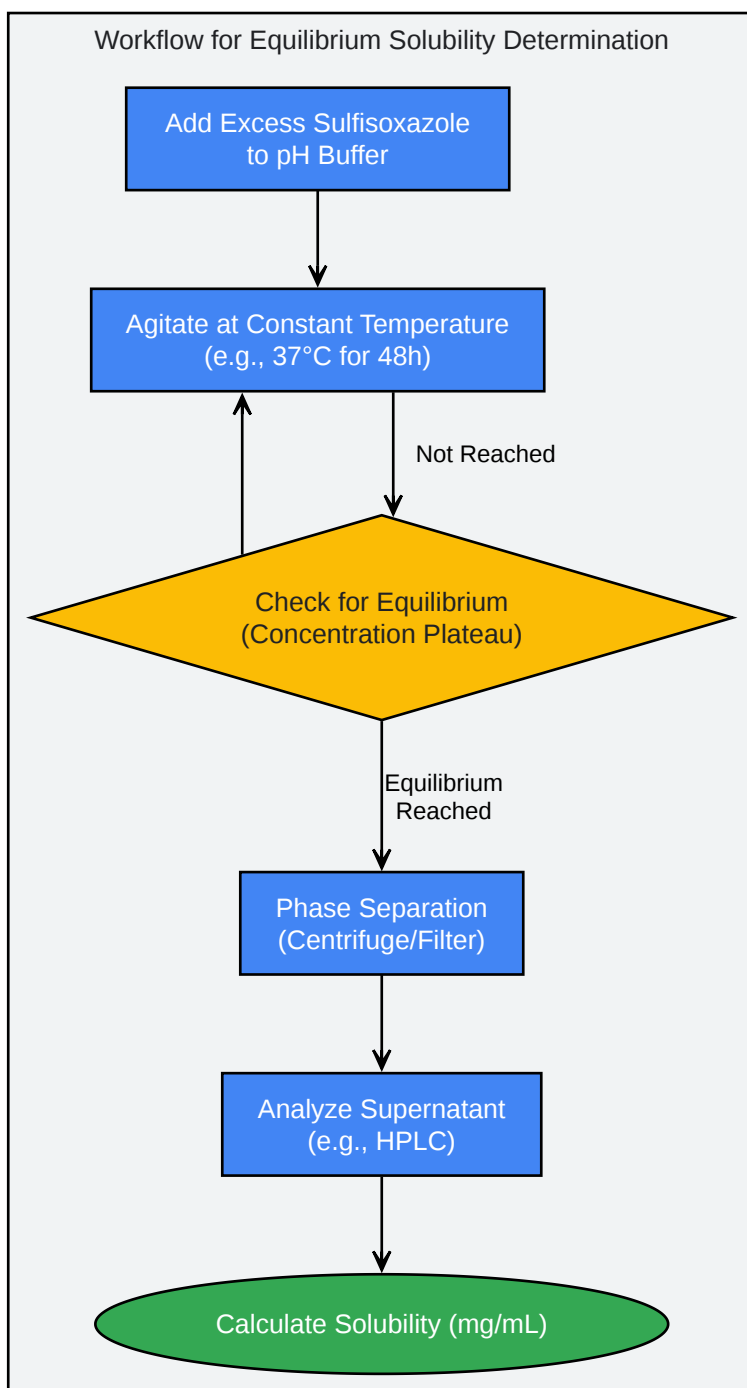
## Experimental Protocols

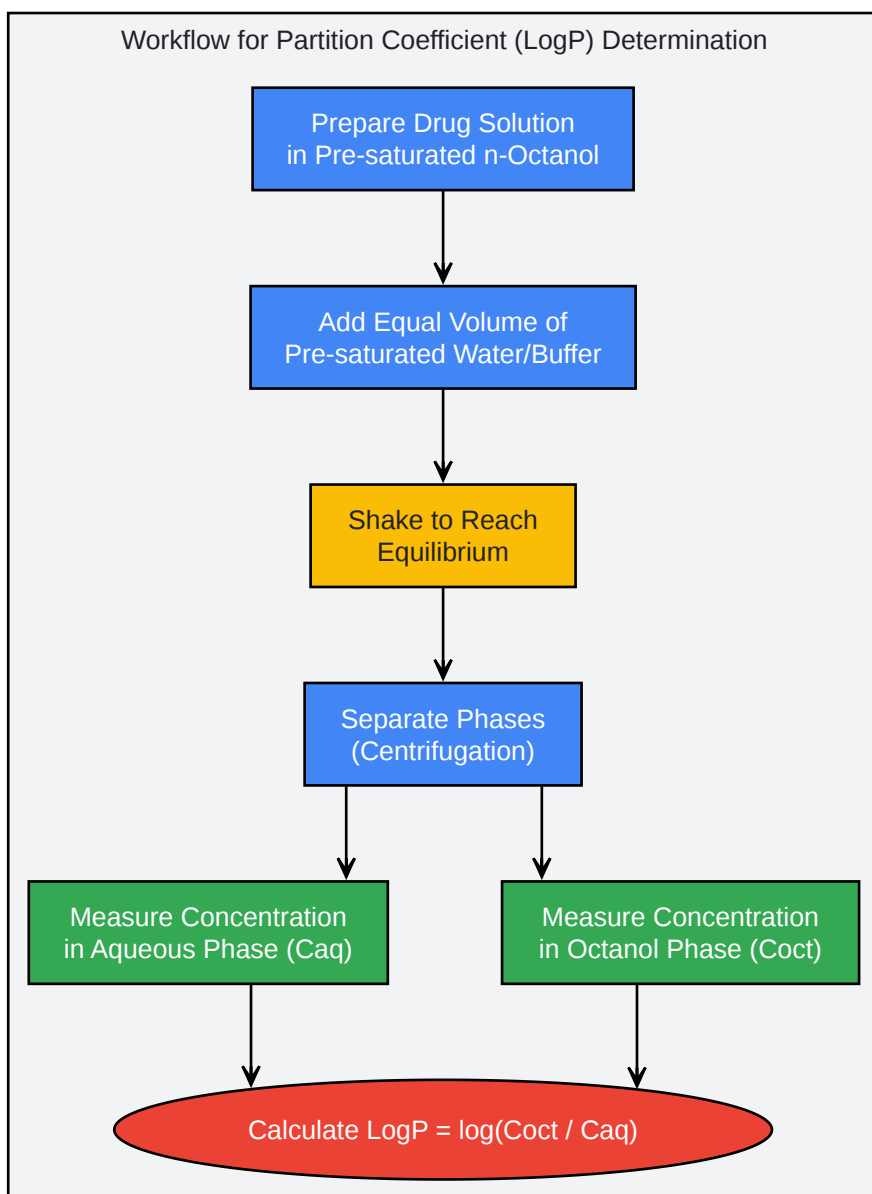
Detailed and standardized methodologies are required to accurately determine the physicochemical properties of **Sulfisoxazole**.

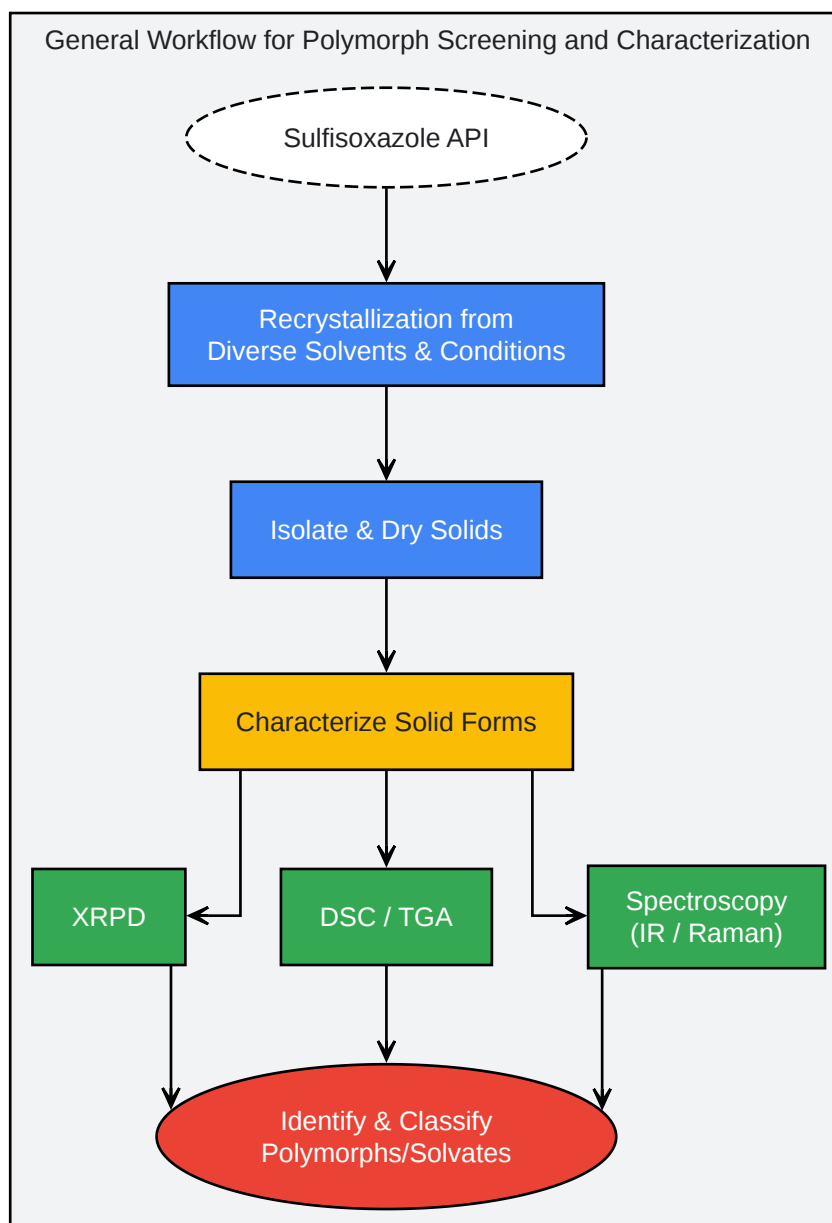
### Equilibrium Solubility Determination (Shake-Flask Method)

This method is considered the gold standard for determining thermodynamic solubility.[17][18]

- Principle: An excess amount of the solid drug is agitated in a specific solvent or buffer system at a constant temperature until equilibrium is achieved. The concentration of the dissolved drug in the supernatant is then quantified.
- Methodology:
  - Add an excess of powdered **Sulfisoxazole** to a series of flasks, each containing a buffer of a specific pH (e.g., pH 1.2, 4.5, 6.8, and 7.4) to cover the physiological range.[\[19\]](#)
  - Place the sealed flasks in a mechanical shaker or agitator set at a constant temperature (e.g.,  $37 \pm 1$  °C).[\[19\]](#)[\[20\]](#)
  - Agitate the suspensions for a predetermined period (e.g., 24-72 hours) sufficient to reach equilibrium. Equilibrium is confirmed when consecutive measurements of drug concentration show no significant change.[\[19\]](#)
  - After agitation, allow the samples to settle. Separate the undissolved solid from the solution via centrifugation or filtration (using a filter that does not adsorb the drug).
  - Carefully withdraw an aliquot of the clear supernatant and dilute as necessary.
  - Quantify the concentration of **Sulfisoxazole** in the diluted supernatant using a validated, stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC).[\[18\]](#)







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## References



- 1. Sulfisoxazole | C11H13N3O3S | CID 5344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Sulfafurazole - Wikipedia [en.wikipedia.org]
- 3. antiinfectivemeds.com [antiinfectivemeds.com]
- 4. Sulfisoxazole CAS#: 127-69-5 [m.chemicalbook.com]
- 5. Sulfisoxazole | 127-69-5 [chemicalbook.com]
- 6. caymanchem.com [caymanchem.com]
- 7. Sulfisoxazole [drugfuture.com]
- 8. 127-69-5 CAS MSDS (Sulfisoxazole) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. go.drugbank.com [go.drugbank.com]
- 10. Page loading... [guidechem.com]
- 11. researchgate.net [researchgate.net]
- 12. theijes.com [theijes.com]
- 13. researchgate.net [researchgate.net]
- 14. database.ich.org [database.ich.org]
- 15. ICH Q1A (R2) Stability testing of new drug substances and drug products - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 16. snscourseware.org [snscourseware.org]
- 17. encyclopedia.pub [encyclopedia.pub]
- 18. dissolutiontech.com [dissolutiontech.com]
- 19. who.int [who.int]
- 20. d142khf7ia35oz.cloudfront.net [d142khf7ia35oz.cloudfront.net]
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